

# Stavudine Sodium: A Comprehensive Technical Guide on its Chemical Properties and Structure

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## Compound of Interest

Compound Name: Stavudine sodium

Cat. No.: B1139156

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Stavudine, a synthetic thymidine nucleoside analog, is a potent antiretroviral agent used in the treatment of Human Immunodeficiency Virus (HIV) infection.[1][2] This technical guide provides an in-depth overview of the chemical properties, structure, and mechanism of action of **stavudine sodium**, tailored for researchers, scientists, and drug development professionals.

## Chemical Structure and Identification

Stavudine is chemically known as 2',3'-didehydro-3'-deoxythymidine.[3] The sodium salt form, **stavudine sodium**, is often utilized in research and pharmaceutical formulations.

Chemical Structure of Stavudine:

## Physicochemical Properties

The physicochemical properties of stavudine and its sodium salt are summarized below. These properties are crucial for its formulation, delivery, and biological activity.

## General Properties

| Property      | Value                                | Source |
|---------------|--------------------------------------|--------|
| Chemical Name | 2',3'-didehydro-3'-deoxythymidine    | [3]    |
| Synonyms      | d4T, Zerit, Sanilvudine              | [4]    |
| Appearance    | White to off-white crystalline solid | [3]    |

## Tabulated Quantitative Data

### Stavudine

| Property                                      | Value       |
|-----------------------------------------------|-------------|
| CAS Number                                    | 3056-17-5   |
| Molecular Formula                             | C10H12N2O4  |
| Molecular Weight                              | 224.2 g/mol |
| Melting Point                                 | 159-160 °C  |
| Water Solubility (23 °C)                      | ~83 mg/mL   |
| Propylene Glycol Solubility (23 °C)           | ~30 mg/mL   |
| n-Octanol/Water Partition Coefficient (23 °C) | 0.144       |
| pKa (Strongest Acidic)                        | 9.95        |
| pKa (Strongest Basic)                         | -3          |
| Polar Surface Area                            | 78.87 Å²    |

Sources:[1][3][4][5][6][7]

### Stavudine Sodium

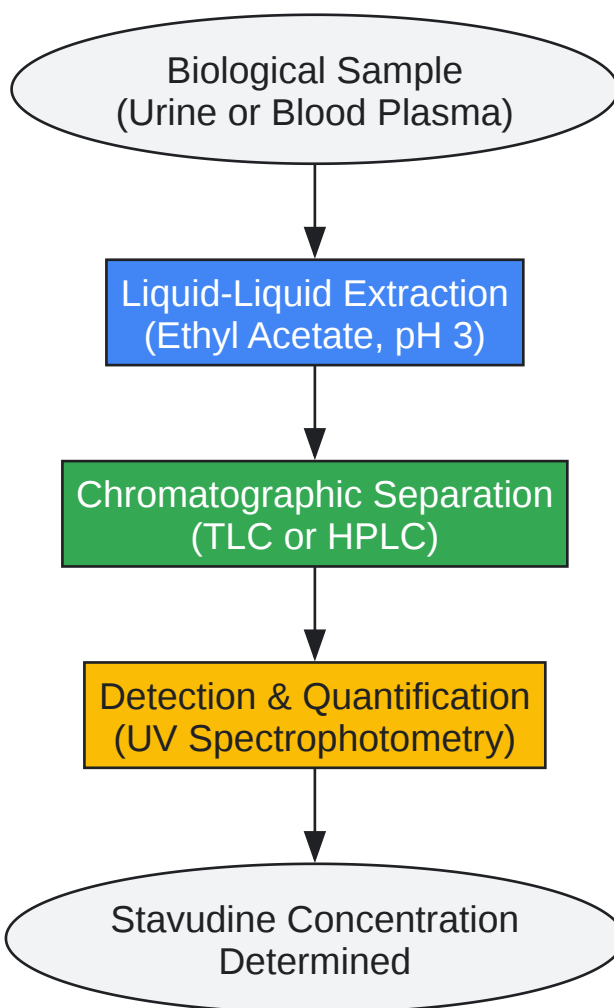
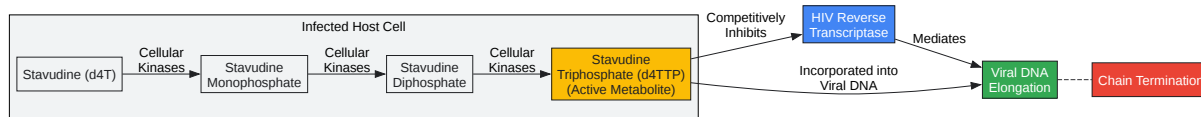
| Property          | Value           |
|-------------------|-----------------|
| CAS Number        | 134624-73-0     |
| Molecular Formula | C10H11N2NaO4    |
| Molecular Weight  | 246.2 g/mol     |
| Solubility        | Soluble in DMSO |

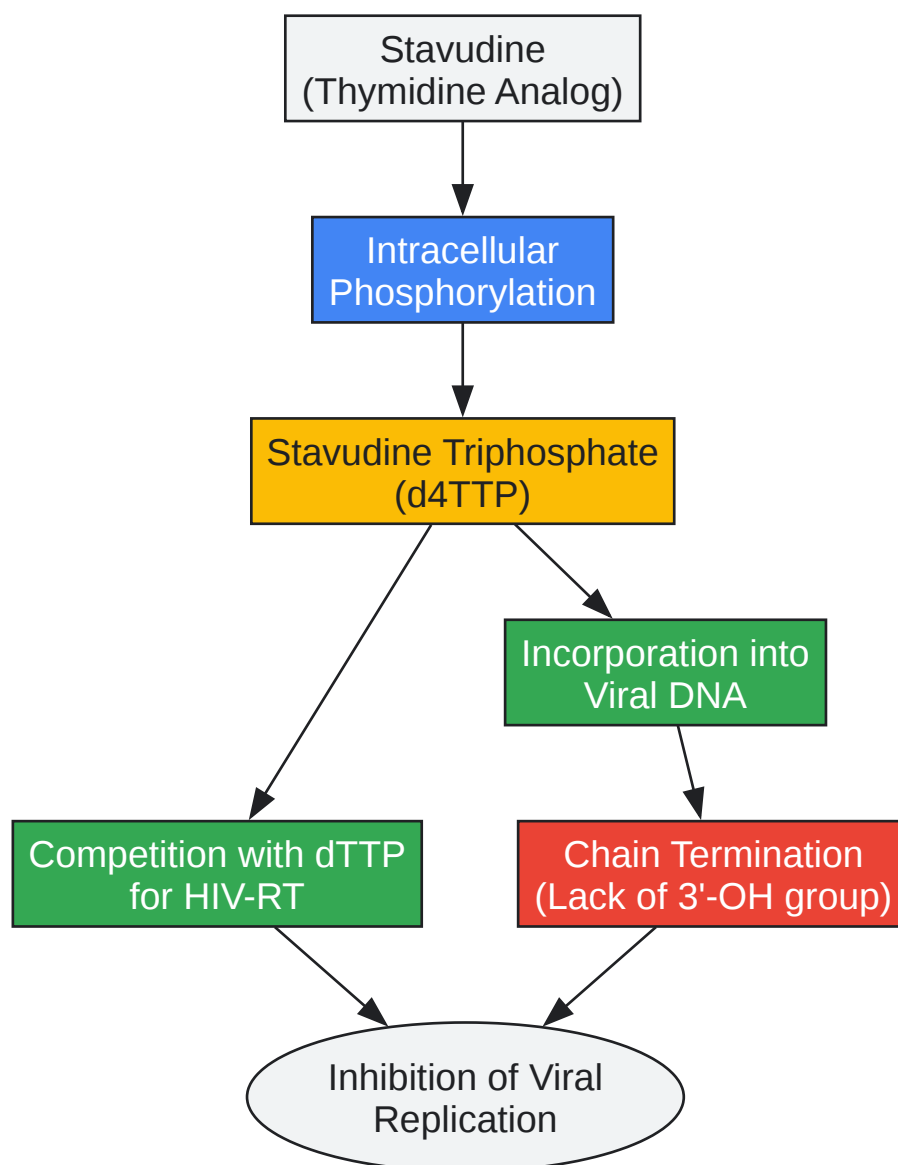
Sources:[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Mechanism of Action

Stavudine is a nucleoside reverse transcriptase inhibitor (NRTI).[\[1\]](#) Its antiviral activity is dependent on its intracellular conversion to the active triphosphate form.

## Signaling Pathway of Stavudine Activation and Action





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